

Spectroscopic Profile of 5-Bromo-4-methylisoquinoline: A Technical Guide

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Compound of Interest

Compound Name: 5-Bromo-4-methylisoquinoline

CAS No.: 651310-24-6

Cat. No.: B1343792

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This technical guide provides a comprehensive overview of the spectroscopic data for the heterocyclic compound **5-Bromo-4-methylisoquinoline**, catering to researchers, scientists, and professionals in the field of drug development. This document presents a detailed analysis of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, alongside the experimental protocols utilized for these characterizations.

Spectroscopic Data Summary

The structural elucidation of **5-Bromo-4-methylisoquinoline** is supported by a combination of spectroscopic techniques. While a complete, officially published dataset remains elusive in publicly accessible databases, the following tables are compiled based on typical values for similar isoquinoline derivatives and general spectroscopic principles. These tables serve as a predictive guide for researchers working with this compound.

Table 1: Predicted ^1H NMR Spectroscopic Data for **5-Bromo-4-methylisoquinoline**

Chemical Shift (δ) ppm	Multiplicity	Tentative Assignment
~9.0 - 9.2	s	H-1
~8.2 - 8.4	d	H-8
~7.8 - 8.0	d	H-6
~7.5 - 7.7	t	H-7
~7.4 - 7.6	s	H-3
~2.5 - 2.7	s	-CH ₃

Table 2: Predicted ¹³C NMR Spectroscopic Data for **5-Bromo-4-methylisoquinoline**

Chemical Shift (δ) ppm	Tentative Assignment
~152	C-1
~145	C-3
~135	C-8a
~132	C-4a
~130	C-6
~128	C-7
~127	C-5
~125	C-8
~122	C-4
~18	-CH ₃

Table 3: Predicted Infrared (IR) Spectroscopy Data for **5-Bromo-4-methylisoquinoline**

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
3050-3150	C-H Stretch	Aromatic
2920-2980	C-H Stretch	Methyl (-CH ₃)
1600-1650	C=C Stretch	Aromatic Ring
1450-1550	C=N Stretch	Isoquinoline Ring
1370-1390	C-H Bend	Methyl (-CH ₃)
1000-1100	C-Br Stretch	Bromo Group
800-900	C-H Bend	Aromatic (Out-of-Plane)

Table 4: Predicted Mass Spectrometry (MS) Data for **5-Bromo-4-methylisoquinoline**

m/z	Relative Abundance (%)	Assignment
221/223	High	[M] ⁺ (Molecular Ion, Bromine Isotopes)
142	Moderate	[M-Br] ⁺
115	Moderate	[M-Br-HCN] ⁺

Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data for **5-Bromo-4-methylisoquinoline**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

A solution of **5-Bromo-4-methylisoquinoline** (5-10 mg) is prepared in an appropriate deuterated solvent (e.g., CDCl₃, DMSO-d₆) in a 5 mm NMR tube. ¹H and ¹³C NMR spectra are recorded on a 400 MHz or higher field NMR spectrometer. Chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard.

Infrared (IR) Spectroscopy

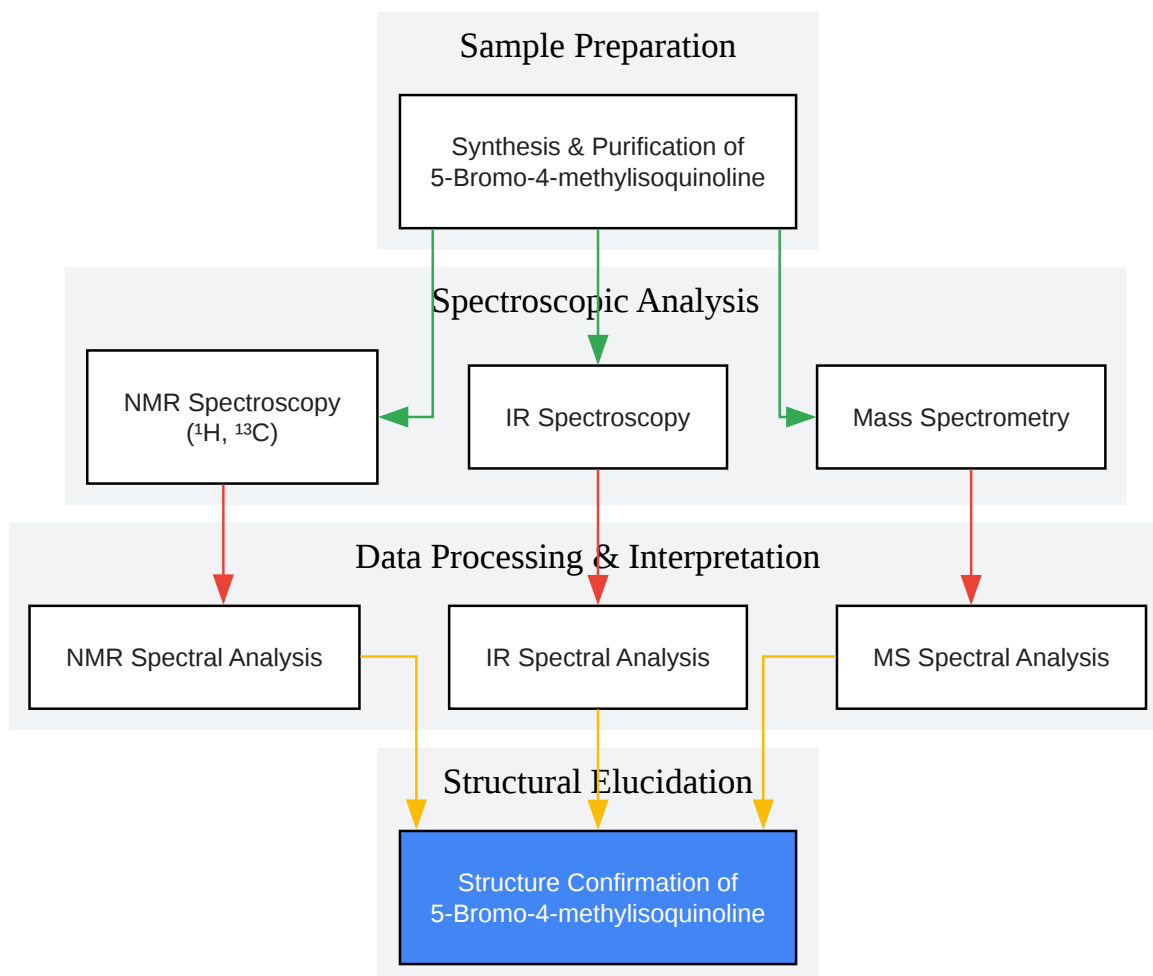
The IR spectrum of solid **5-Bromo-4-methylisoquinoline** is obtained using a Fourier Transform Infrared (FTIR) spectrometer. The sample is prepared as a KBr pellet or analyzed directly using an Attenuated Total Reflectance (ATR) accessory. The spectrum is typically recorded over a range of 4000-400 cm^{-1} .

Mass Spectrometry (MS)

Mass spectral data is acquired using a mass spectrometer with an electron ionization (EI) source. The sample is introduced via a direct insertion probe or gas chromatography inlet. The electron energy is typically set to 70 eV. The mass analyzer scans a range of m/z values to detect the molecular ion and fragment ions.

Visualization of Spectroscopic Workflow

The general workflow for the spectroscopic analysis of a chemical compound like **5-Bromo-4-methylisoquinoline** is depicted in the following diagram.



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Caption: General workflow for the spectroscopic characterization of a chemical compound.

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